

safe handling and disposal procedures for 4-Amino-1-butanol

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Compound of Interest

Compound Name: 4-Amino-1-butanol

Cat. No.: B041920

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Application Notes and Protocols for 4-Amino-1-butanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **4-Amino-1-butanol** (CAS No. 13325-10-5). Adherence to these guidelines is crucial to ensure personnel safety and minimize environmental impact.

Chemical and Physical Properties

4-Amino-1-butanol is a versatile intermediate used in various organic syntheses and biological studies.^[1] Below is a summary of its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C4H11NO	[2]
Molecular Weight	89.14 g/mol	[2][3]
Appearance	Light yellow liquid	[4]
Odor	Odorless to amine-like	[2][4]
Boiling Point	206 °C (lit.)	[1][2]
Melting Point	16-18 °C (lit.)	[1][2][4]
Flash Point	107 °C	[2]
Density	0.967 g/mL at 25 °C (lit.)	[1]
Solubility	Miscible in water	[2]

Hazard Identification and Safety Precautions

4-Amino-1-butanol is classified as a corrosive substance that can cause severe skin burns and eye damage.[2][3][5] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][3]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.

- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P405: Store locked up.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Experimental Protocols: Safe Handling and Storage

Personal Protective Equipment (PPE)

Before handling **4-Amino-1-butanol**, the following PPE must be worn:

- Eye/Face Protection: Chemical safety goggles and a face shield.[6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.[6]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[4] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[4]

Handling Protocol

- Ensure a safety shower and eyewash station are readily accessible.
- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not inhale vapors or mists.[4]
- Keep away from sources of ignition.[2]
- Wash hands thoroughly after handling.[2]

- Do not eat, drink, or smoke in the handling area.[2][5]

Storage Protocol

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][6]
- Keep away from incompatible substances such as acids and strong oxidizing agents.[4]
- Store in a locked cabinet or a secure area accessible only to authorized personnel.[5]
- The substance is hygroscopic, so protect from moisture.

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Spill Response Protocol

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[2]
- Clean: Clean the spill area thoroughly.

- PPE: Wear appropriate PPE during the entire cleanup process.
- Reporting: Report the spill to the appropriate safety personnel.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[5\]](#)[\[6\]](#)
- Specific Hazards: Thermal decomposition can produce toxic fumes, including carbon oxides and nitrogen oxides.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

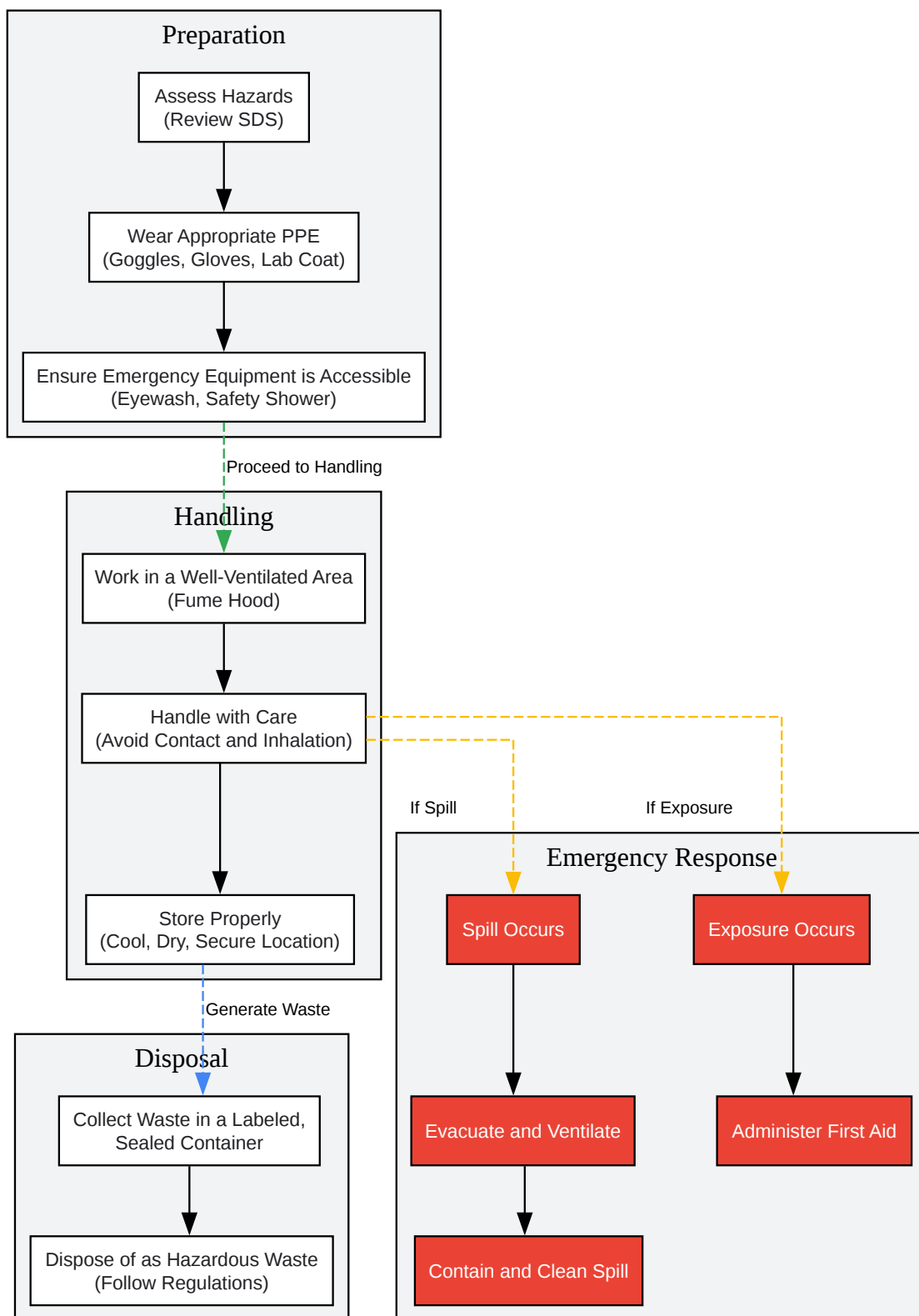
Disposal Protocol

All waste materials containing **4-Amino-1-butanol** must be treated as hazardous waste.

- Waste Collection: Collect waste in a clearly labeled, sealed container. Do not mix with other waste.
- Container Labeling: Label the container with "Hazardous Waste" and the chemical name "**4-Amino-1-butanol**".
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company. Adhere to all federal, state, and local regulations for hazardous waste disposal.[\[2\]](#)
- Empty Containers: Handle uncleaned empty containers as you would the product itself.

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-Amino-1-butanol**.



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Caption: Workflow for the safe handling and disposal of **4-Amino-1-butanol**.

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